

# Comparative study of Citronellyl formate and Citronellyl acetate as aroma compounds

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## Compound of Interest

Compound Name: Citronellyl formate

Cat. No.: B3431934

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An In-Depth Comparative Guide to **Citronellyl Formate** and Citronellyl Acetate for Aroma Research Professionals

As Senior Application Scientists, our role extends beyond simple formulation; it involves a deep, mechanistic understanding of our raw materials to innovate and solve complex challenges. This guide provides a comprehensive comparative analysis of two structurally similar yet olfactorily distinct aroma compounds: **Citronellyl Formate** and Citronellyl Acetate. Both are esters of citronellol and are mainstays in the perfumer's palette, yet their subtle structural divergence dictates their unique performance, stability, and application profiles. This document is intended for researchers, scientists, and drug development professionals who require a technical understanding of these key fragrance molecules.

## Structural and Physicochemical Foundations

The fundamental distinction between these two compounds lies in the acid moiety esterified to the citronellol backbone. **Citronellyl Formate** is the ester of formic acid, while Citronellyl Acetate is derived from acetic acid. This addition of a single methylene group in the acetate ester has significant consequences for molecular weight, polarity, and volatility—key determinants of an aroma compound's behavior.

Property	Citronellyl Formate	Citronellyl Acetate
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub> [1][2]	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub> [3][4]
Molecular Weight	184.28 g/mol [1]	198.30 g/mol [4][5]
Boiling Point	~235 °C[1][2]	~229-240 °C[4][6]
LogP	~3.8[1]	~4.2[4][7]
Vapor Pressure	~0.034 mmHg @ 23°C[1]	~0.019 mmHg @ 23°C[7]
Appearance	Colorless Liquid[1]	Colorless Liquid[5]

The lower molecular weight and higher vapor pressure of **Citronellyl Formate** inherently make it more volatile than Citronellyl Acetate. This is a critical factor in its olfactory perception as a "top note." Conversely, the higher molecular weight and lower volatility of Citronellyl Acetate contribute to its greater tenacity, positioning it as a "heart note" in fragrance compositions.

## Comparative Olfactory Profile: A Sensory Deep Dive

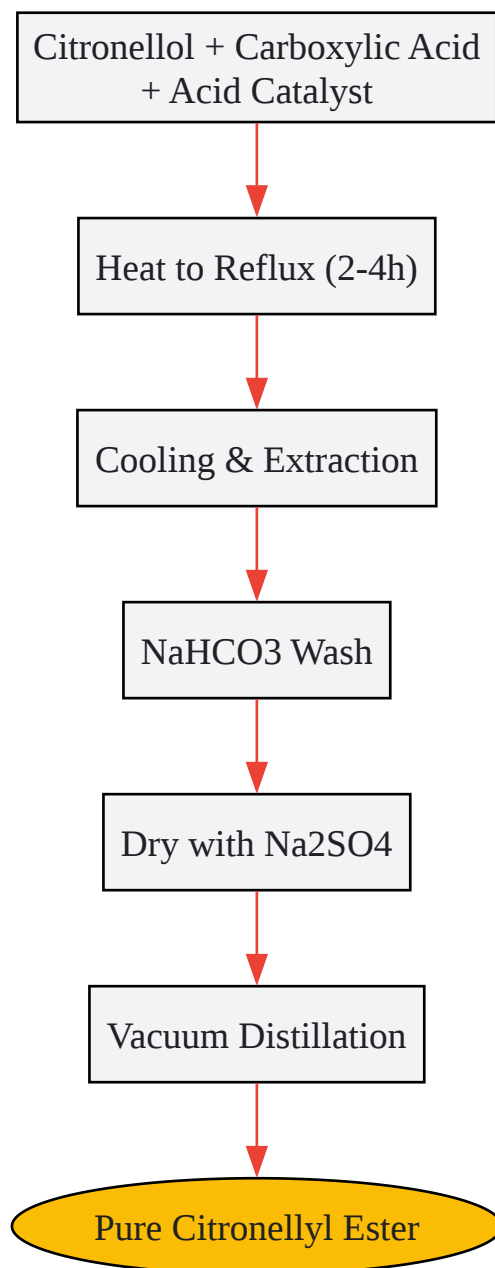
While both compounds are broadly classified as "rosy," this simplification belies their distinct characters. Sensory evaluation is the ultimate arbiter of an aroma compound's profile.

- **Citronellyl Formate:** Presents a powerful, pungent, and fresh rose petal character.[8] Its profile is often described as green, leafy, and dewy, with fresh cucumber and citrus nuances. [8][9] This combination imparts a vibrant, natural, and uplifting quality, making it ideal for creating authentic floral effects.[8]
- **Citronellyl Acetate:** Delivers a softer, sweeter, and fruitier rose scent.[8] It possesses apple and pear undertones with a smoother, sometimes waxy character.[8] Its profile is less sharp and more rounded, providing body and elegance to floral bouquets.[10]

## Experimental Protocol: Quantitative Descriptive Analysis (QDA) for Sensory Evaluation

The causality behind choosing QDA is its power to create a detailed, multi-attribute sensory map of a product. This self-validating system relies on a trained panel that can reliably and repeatedly quantify specific aroma characteristics.

- **Panel Selection & Training:** A panel of 12-15 individuals is screened for olfactory acuity. They undergo extensive training over several sessions to develop and agree upon a standardized lexicon of aroma descriptors relevant to rosy and fruity compounds (e.g., "rose petal," "leafy green," "citrus peel," "sweet pear").
- **Sample Preparation:** Stock solutions of high-purity (>98%) **Citronellyl Formate** and Citronellyl Acetate are prepared at 2% w/w in an odorless solvent such as diethyl phthalate. Evaluation samples are prepared by diluting the stock solutions to 0.5% for initial assessment.
- **Evaluation Procedure:**
  - 0.1 mL of each sample is applied to a standard paper smelling strip.
  - Panelists evaluate the strips in individual, odor-free booths with controlled temperature and humidity.
  - Evaluation occurs at three distinct time points: immediately upon application (top note), after 15 minutes (heart note), and after 1 hour (dry-down).
  - Panelists rate the intensity of each agreed-upon descriptor on a 15-cm unstructured line scale, anchored from "not perceptible" to "very strong."
- **Data Analysis:** The markings on the line scales are digitized. The mean scores for each attribute at each time point are calculated across the panel. Analysis of Variance (ANOVA) is used to determine significant differences between the two compounds for each descriptor.



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